

Technical Guide to Cholenic Acid (CAS 5255-17-4)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cholenic acid

Cat. No.: B105933

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Cholenic acid, identified by the CAS number 5255-17-4, is a monohydroxy bile acid that plays a significant role in lipid metabolism and signaling pathways.[1][2][3] Also known as 3 β -Hydroxy-5-**cholenic acid**, it is a naturally occurring endogenous metabolite found in biological fluids from fetal life onwards.[4] This steroid acid is a precursor in the biosynthesis of chenodeoxycholic acid and is a product of cholesterol oxidation.[1][2][3] Clinically, elevated levels of **cholenic acid** are observed in patients with certain neonatal liver diseases, particularly those with mutations in the CYP7A1 gene, as well as in individuals with intrahepatic and extrahepatic cholestasis.[1][2][5] Its role as a signaling molecule, notably through its interaction with the Liver X Receptor (LXR), makes it a compound of interest in metabolic and drug development research.[6][7]

Physicochemical and Computed Properties

Cholenic acid is a crystalline solid.[2][3] Its properties are summarized in the tables below.

Table 2.1: Physicochemical Properties

Property	Value	Source(s)
Molecular Formula	C ₂₄ H ₃₈ O ₃	[2][6][8]
Molecular Weight	374.57 g/mol	[6]
Melting Point	235.0 °C	[6]
Boiling Point	522.8 °C	[6]
Flash Point	284.1 °C	[6]
Appearance	Crystalline Solid	[2][3]
Solubility	DMF: 5 mg/mL DMF:PBS (pH 7.2) (1:4): 0.25 mg/mL DMSO: 3.75 - 9 mg/mL	[2][3][4][9]
Storage	2°C - 8°C or -20°C	[2][6]

Table 2.2: Computed Properties

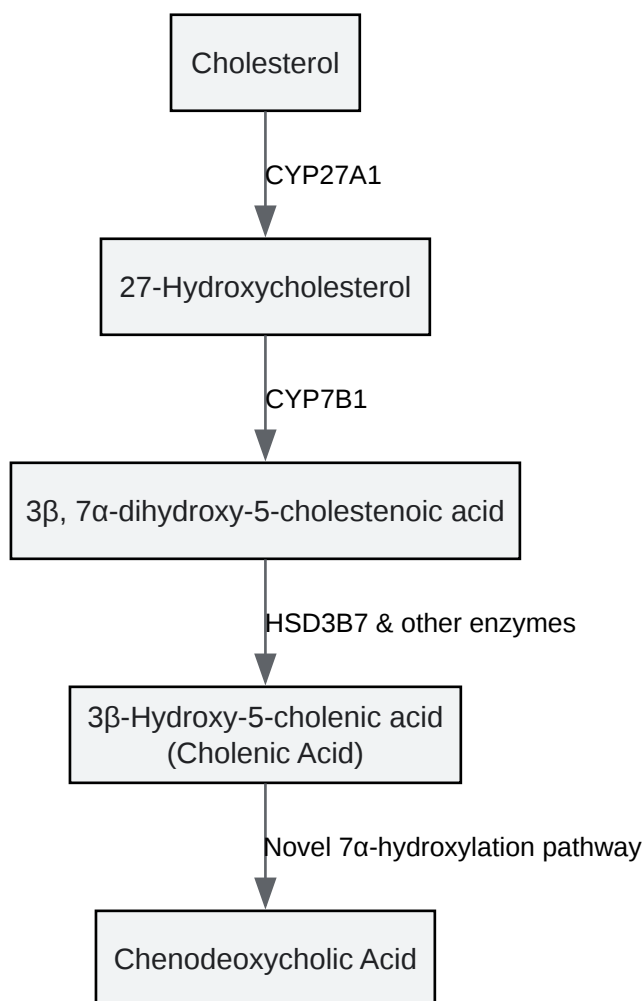
Property	Value	Source(s)
pKa (Strongest Acidic)	4.83	[1]
logP	4.54 - 5.71	[1][5]
Hydrogen Bond Donors	2	[5]
Hydrogen Bond Acceptors	3	[5]
Rotatable Bond Count	4	[1]
Topological Polar Surface Area	57.53 Å ²	[5]

Biological Role and Signaling Pathways

Cholenic acid is an important intermediate in the "acidic" and "Yamasaki" pathways of bile acid biosynthesis, which are alternative routes to the classic pathway for converting cholesterol into primary bile acids.[6][10][11]

Bile Acid Biosynthesis

In the acidic pathway, cholesterol is first converted to 27-hydroxycholesterol by the mitochondrial enzyme sterol 27-hydroxylase (CYP27A1).[10][12] This is then hydroxylated at the C-7 position by oxysterol 7 α -hydroxylase (CYP7B1).[6][10] Subsequent enzymatic modifications lead to the formation of C24 bile acids like 3 β -hydroxy-5-cholenoic acid, which is then converted to chenodeoxycholic acid.[6][11] This pathway is crucial for controlling cellular levels of regulatory oxysterols.[10]



[Click to download full resolution via product page](#)

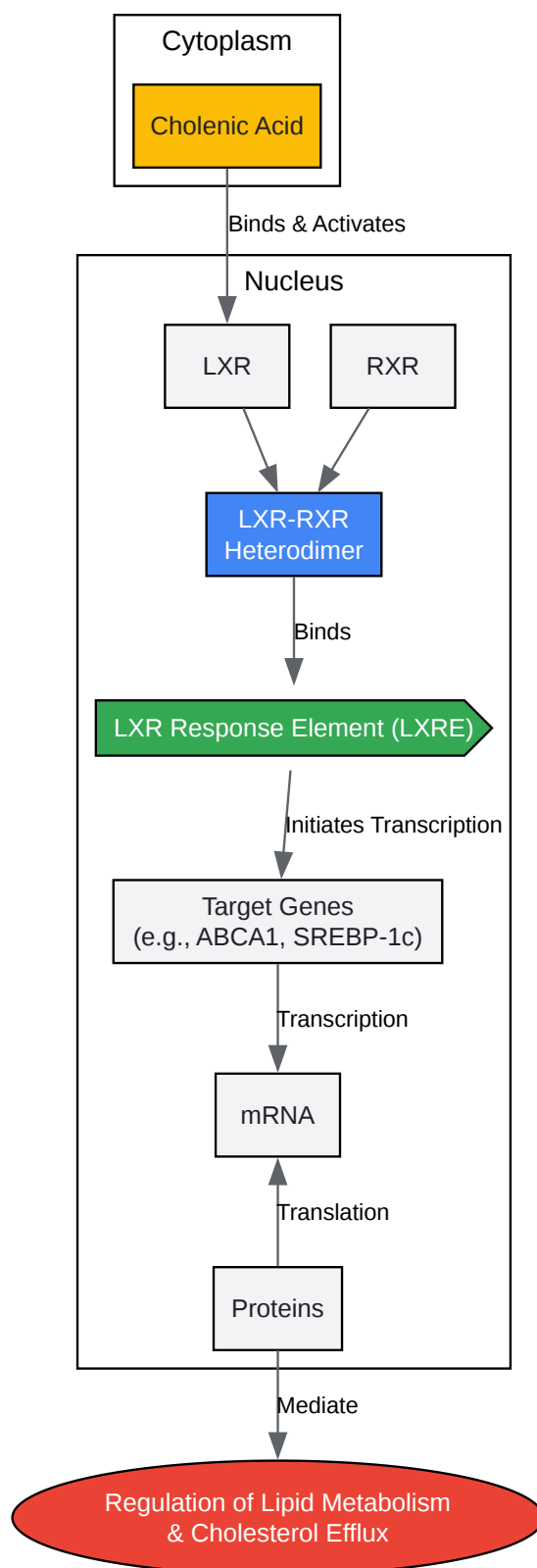
Figure 1. Simplified acidic pathway of bile acid synthesis.

Liver X Receptor (LXR) Signaling

Cholenic acid has been identified as an agonist of the Liver X Receptor (LXR), a nuclear receptor that plays a critical role in regulating cholesterol, fatty acid, and glucose homeostasis.

[6][7][13] Upon binding by an agonist like **cholenic acid**, LXR forms a heterodimer with the Retinoid X Receptor (RXR).[14] This complex then binds to LXR Response Elements (LXREs) in the promoter regions of target genes, initiating their transcription.[14]

Key LXR target genes include ABCA1 and ABCG1, which are involved in cholesterol efflux, and SREBP-1c, a major transcription factor for lipogenesis.[14][15] The activation of LXR by **cholenic acid** is a key mechanism by which it influences lipid metabolism.[6][7]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Showing Compound 3b-Hydroxy-5-cholenoic acid (FDB021935) - FooDB [foodb.ca]
- 2. researchgate.net [researchgate.net]
- 3. Human Metabolome Database: Showing metabocard for 3b-Hydroxy-5-cholenoic acid (HMDB0000308) [hmdb.ca]
- 4. Exposome-Explorer - 3beta-Hydroxy-5-cholenoic acid (Compound) [exposome-explorer.iarc.fr]
- 5. medchemexpress.com [medchemexpress.com]
- 6. actamedica.org [actamedica.org]
- 7. Bile acid synthesis. Metabolism of 3 beta-hydroxy-5-cholenoic acid in the hamster - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Determination of 3 beta-hydroxy-5-cholen-24-oic acid and its sulfate in human serum by gas chromatography-mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Bile acid synthesis. Metabolism of 3 beta-hydroxy-5-cholenoic acid to chenodeoxycholic acid - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. The acidic pathway of bile acid synthesis: Not just an alternative pathway☆ - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. GSRS [gsrs.ncats.nih.gov]
- 12. Bile acid synthesis from cholesterol: regulatory and auxiliary pathways - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Identification of Side Chain Oxidized Sterols as Novel Liver X Receptor Agonists with Therapeutic Potential in the Treatment of Cardiovascular and Neurodegenerative Diseases [mdpi.com]
- 14. geneglobe.qiagen.com [geneglobe.qiagen.com]

- 15. Liver X receptors in lipid signalling and membrane homeostasis - PMC
[pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide to Cholenic Acid (CAS 5255-17-4)]. BenchChem, [2025]. [Online PDF]. Available at:
[https://www.benchchem.com/product/b105933#cholenic-acid-cas-number-5255-17-4-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com